

theoretical vs. experimental properties of tert-Butyl octaneperoxoate

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Compound of Interest

Compound Name: *tert-Butyl octaneperoxoate*

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An In-depth Technical Guide to the Theoretical and Experimental Properties of tert-Butyl Peroxy-2-ethylhexanoate

Introduction

Tert-Butyl peroxy-2-ethylhexanoate (TBPEH), also known by trade names such as Trigonox 21S, is an organic peroxide widely utilized as a radical initiator in the polymerization of various monomers and as a curing agent for unsaturated polyester resins.[1][2] Its efficacy as an initiator stems from the thermal instability of the peroxide bond, which undergoes homolytic cleavage to generate free radicals.[3] This guide provides a comprehensive overview of the theoretical and experimentally determined properties of TBPEH, with a focus on its thermal stability, decomposition pathways, and the experimental protocols used for its characterization. The information presented is intended for researchers, scientists, and professionals in the fields of polymer chemistry and drug development who require a detailed understanding of this compound's behavior.

Theoretical Properties

Theoretical properties, derived from computational calculations, provide foundational data for understanding the molecular characteristics of tert-Butyl peroxy-2-ethylhexanoate. These values are essential for molecular modeling and for predicting the compound's behavior in various chemical environments.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₄ O ₃	[4][5]
Molecular Weight	216.32 g/mol	[4][6]
Exact Mass	216.17254462 Da	[4][6]
XLogP3-AA	4	[4]
Hydrogen Bond Acceptor Count	3	[4]
Rotatable Bond Count	8	[4]
Topological Polar Surface Area	35.5 Å ²	[4]
Heavy Atom Count	15	[4]
Complexity	182	[4]

Experimental Properties

Experimentally determined properties offer a real-world characterization of TBPEH's physical and chemical nature. These values are critical for safe handling, process design, and application development.

Property	Value	Conditions	Source
Appearance	Colorless, transparent liquid	Ambient	[1][4][7]
Odor	Sweet, mild, aromatic	Ambient	[4][8]
Density	0.89 - 0.900 g/cm ³	20°C	[1][5][9]
Melting Point	Approximately -30°C	[5]	
Boiling Point	Decomposes below boiling point	[10]	
Flash Point	78 °C	ISO 3679	[10]
Refractive Index	1.428	20°C	[10]
Vapor Pressure	2 Pa	20°C	[1]
Water Solubility	46.3 mg/L	20°C	[1]
Active Oxygen Content	7.40%	[7]	

Thermal Stability and Decomposition

The thermal stability of organic peroxides is a critical parameter due to their potential for self-accelerating decomposition, which can be violent.[2][6][11] TBPEH is particularly sensitive to temperature increases and contamination.[4][6][11]

Thermal Stability Data

The following table summarizes key experimental data related to the thermal stability of tert-Butyl peroxy-2-ethylhexanoate.

Parameter	Value	Method/Conditions	Source
Self-Accelerating Decomposition Temperature (SADT)	35°C	UN-Test H.4	[7][10]
Control Temperature (Tc)	20°C	[7]	
Critical Temperature (Tem)	25°C	[7]	
Storage Temperature	-30°C to 20°C	[7]	
Activation Energy (Ea)	124.9 kJ/mol	[7]	
Half-Life (t½) in Chlorobenzene			
10 hours	72°C	[1][4][7]	
1 hour	91°C	[7][9]	
0.1 hour	113°C	[7][9]	

Decomposition Pathway

The primary step in the thermal decomposition of tert-Butyl peroxy-2-ethylhexanoate is the homolytic cleavage of the weak peroxide (O-O) bond.[3] This initial step generates a tert-butoxy radical and a 2-ethylhexanoyloxy radical. These highly reactive radical intermediates can then undergo further reactions, leading to a variety of stable end-products.

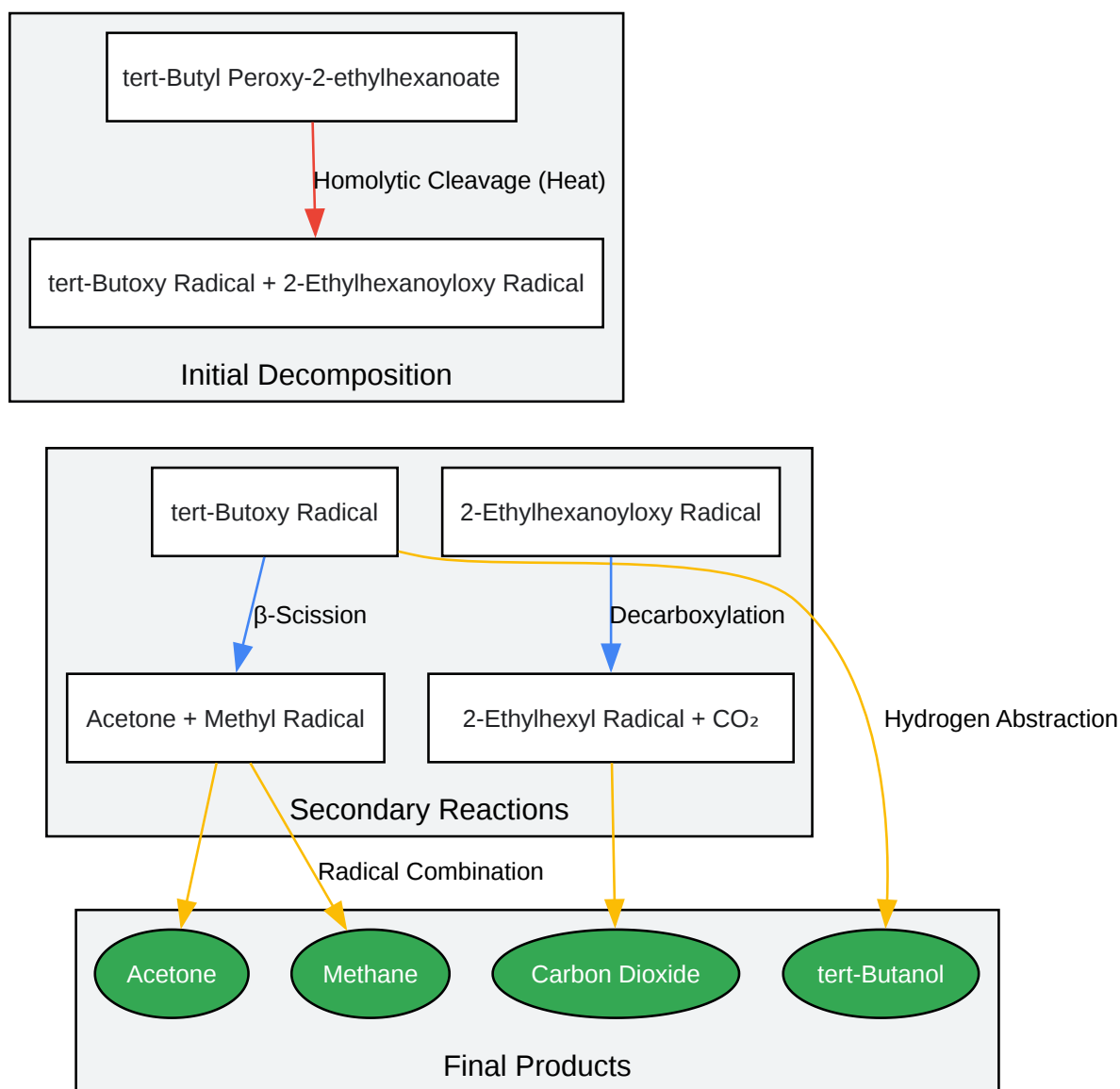


Figure 1: Thermal Decomposition Pathway of TBPEH

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Caption: Figure 1: Thermal Decomposition Pathway of TBPEH

Experimental Protocols

The thermal hazards of TBPEH are typically evaluated using calorimetric techniques such as Differential Scanning Calorimetry (DSC) and Accelerating Rate Calorimetry (ARC).^[12]

Differential Scanning Calorimetry (DSC)

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature or time. It is used to determine thermal properties like the exothermic onset temperature (T_o) and the heat of decomposition (ΔH) of a substance.^[12]

Methodology:

- A small, precisely weighed sample of TBPEH is hermetically sealed in a crucible (e.g., aluminum).
- An empty, sealed crucible is used as a reference.
- Both crucibles are placed in the DSC furnace.
- The furnace is heated at a constant rate (e.g., 2-10 °C/min).
- The differential heat flow between the sample and reference is recorded.
- The onset temperature of the exothermic decomposition peak (T_o) and the integrated area of the peak (ΔH) are determined from the resulting thermogram.

Accelerating Rate Calorimetry (ARC)

Principle: ARC is used to study the thermal runaway potential of a substance under adiabatic conditions. It measures the temperature and pressure changes of a sample as it undergoes an exothermic reaction.

Methodology:

- A sample of TBPEH is placed in a spherical, high-pressure sample bomb.
- The bomb is placed in a calorimeter chamber, and the system is heated in a series of small steps.
- At each step, the system holds the temperature and monitors for any self-heating of the sample.

- Once an exothermic reaction is detected (rate of temperature rise exceeds a set threshold), the instrument switches to an adiabatic mode, where the surrounding temperature is maintained at the same temperature as the sample.
- The temperature and pressure of the sample are recorded as a function of time until the reaction is complete.
- Data from ARC experiments can be used to calculate parameters such as the time to maximum rate (TMR) and the self-accelerating decomposition temperature (SADT).[\[12\]](#)

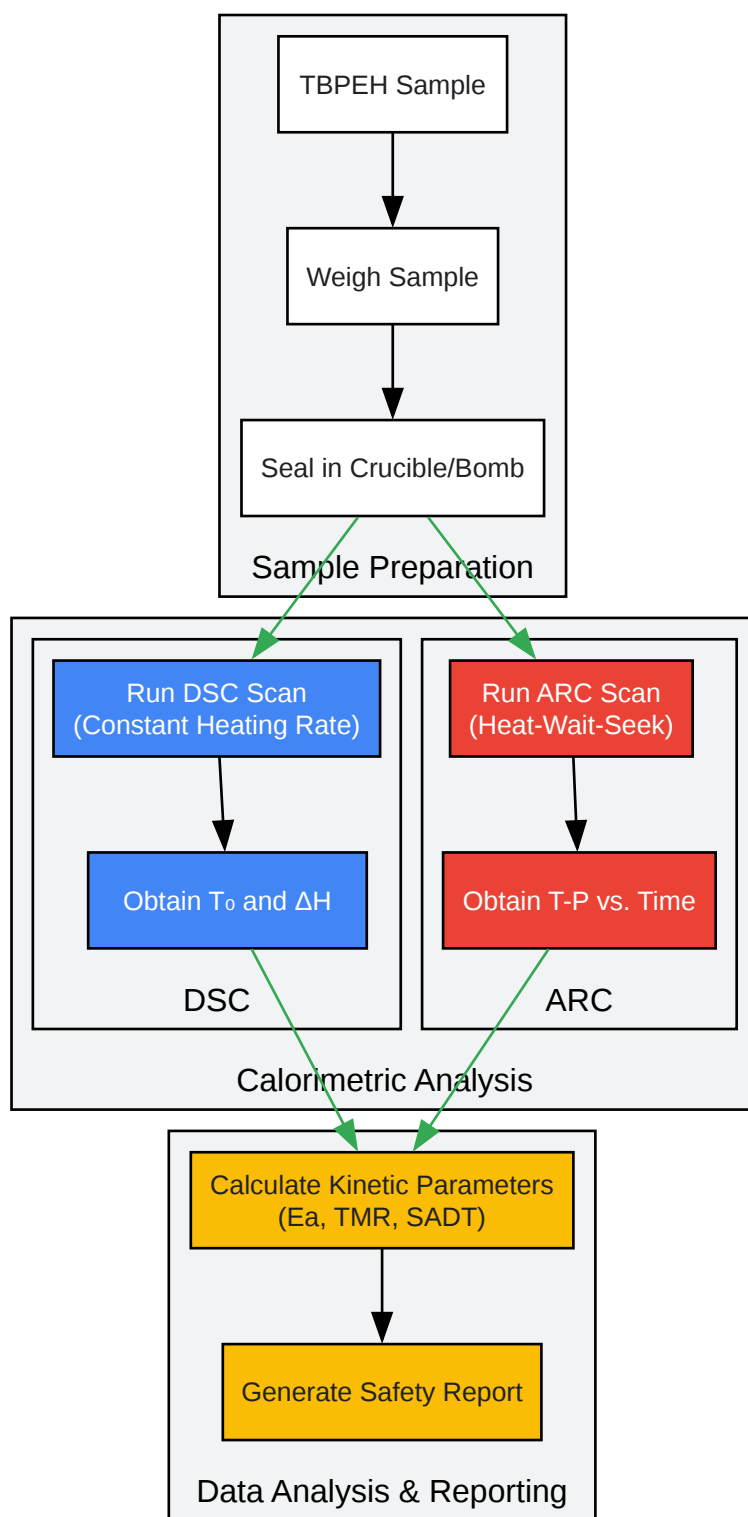


Figure 2: Workflow for Thermal Hazard Evaluation

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Caption: Figure 2: Workflow for Thermal Hazard Evaluation

Applications

The primary application of tert-Butyl peroxy-2-ethylhexanoate is as a free-radical initiator in polymerization processes.^[2]

- **Polymerization of Ethylene:** It is an efficient initiator for producing Low-Density Polyethylene (LDPE) in both high-pressure autoclave and tubular processes.^{[1][9]}
- **Styrene Polymerization:** It can be used for the suspension polymerization of styrene at approximately 90°C and shows activity comparable to dibenzoyl peroxide.^[9]
- **Acrylics and Vinyl Monomers:** It serves as a medium-temperature initiator for the polymerization of acrylates, methacrylates, and vinyl acetate.^{[1][7]}
- **Curing of Resins:** It is used as a high-temperature curing agent for unsaturated polyester resins, particularly in hot press molding processes like DMC and BMC.^{[1][7]}

Safety Profile

Tert-Butyl peroxy-2-ethylhexanoate is a hazardous substance that requires careful handling and storage.

- **Hazards:** It is classified as an Organic Peroxide Type C, meaning it may cause a fire upon heating.^{[2][10]} It is flammable and can form explosive vapor-air mixtures.^[10] The pure form is sensitive to shock and can detonate if heated rapidly to a critical temperature.^[6] It may also cause an allergic skin reaction.^{[10][13]}
- **Storage and Handling:** Store in a cool, well-ventilated place away from heat, sparks, and direct sunlight.^{[4][7][9]} The control temperature should not be exceeded to prevent self-accelerating decomposition.^{[4][6][11]} It should be kept away from incompatible materials such as acids, bases, reducing agents, and heavy metal compounds.^[9]
- **Environmental Impact:** The substance is considered very toxic to aquatic organisms with long-lasting effects.^{[2][10][13]} However, it is inherently biodegradable through hydrolysis and biotic degradation.^{[1][2]}

Conclusion

This guide has detailed the theoretical and experimental properties of tert-Butyl peroxy-2-ethylhexanoate, a commercially significant organic peroxide. The provided data, presented in structured tables and diagrams, highlights the compound's physical characteristics, thermal instability, and primary applications. A thorough understanding of its decomposition behavior and the experimental protocols for its analysis is crucial for ensuring its safe handling and effective use in industrial processes. The comparison between theoretical and experimental data underscores the importance of empirical testing for accurately characterizing reactive chemicals like TBPEH.

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